

Health and safety considerations for handling 5-Hydroxyisophthalic acid

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Compound of Interest

Compound Name: 5-Hydroxyisophthalic acid

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5-Hydroxyisophthalic Acid: A Technical Guide to Health and Safety

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive health and safety information for the handling of **5-Hydroxyisophthalic acid** (CAS No. 618-83-7). The following sections detail toxicological data, personal protective equipment (PPE) recommendations, emergency procedures, and safe handling protocols to ensure the well-being of laboratory personnel.

Hazard Identification and Classification

5-Hydroxyisophthalic acid is classified as a hazardous substance.^{[1][2]} It is an irritant to the eyes, skin, and respiratory system, and may cause sensitization by skin contact.^{[1][2][3]}

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3][4]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[3][4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[3][4]
Skin Sensitization	-	May cause sensitization by skin contact[1][2]

Toxicological Data

Limited quantitative toxicological data for **5-Hydroxyisophthalic acid** is available. The following table summarizes the known acute toxicity values.

Table 2: Acute Toxicity Data

Route	Species	Test	Value	Reference
Oral	Mouse	LD50	6,900 mg/kg	[5]
Dermal	Rat	LD50	> 5000 mg/kg	[3][6]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety when handling **5-Hydroxyisophthalic acid**.

Table 3: Recommended Personal Protective Equipment

Protection Type	Equipment Specification	Purpose
Eye and Face Protection	Chemical safety goggles or a face shield.[6][7][8]	To protect eyes from splashes and airborne particles.[7]
Skin Protection	Nitrile or neoprene gloves (double-gloving is recommended).[7] A chemical-resistant apron or lab coat.[7][8]	To prevent skin contact.[7]
Respiratory Protection	NIOSH-approved N95 or higher-level respirator with acid gas cartridges.[7]	To be used when handling powders outside of a fume hood or if dust is generated.[7]
Foot Protection	Closed-toe shoes.[7]	To protect feet from spills.[7]

Safe Handling and Storage

Adherence to proper handling and storage procedures is crucial for maintaining a safe laboratory environment.

Handling

- Engineering Controls: Always handle **5-Hydroxyisophthalic acid** in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.[1][9][10] Ensure that an emergency eyewash station and safety shower are readily accessible.[6]
- Procedural Controls:
 - Avoid generating dust.[1][2]
 - Avoid contact with skin and eyes.[1][9]
 - Do not eat, drink, or smoke in areas where the chemical is handled.[1][2]
 - Wash hands thoroughly after handling.[1][9]
 - Use the smallest quantities possible for the experiment.[11]

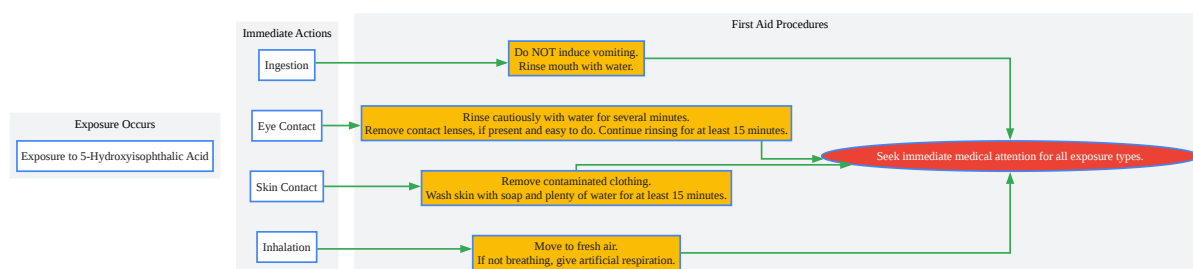
Storage

- Store in a cool, dry, well-ventilated area.[1]
- Keep containers tightly closed.[1][3]
- Store away from incompatible materials, such as strong oxidizing agents and strong bases.
[1][2]
- Store in a dedicated, corrosion-resistant cabinet.[7]

Emergency Procedures

First Aid Measures

The following diagram outlines the immediate first aid steps to be taken in case of exposure.



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Caption: First aid procedures for exposure to **5-Hydroxyisophthalic acid**.

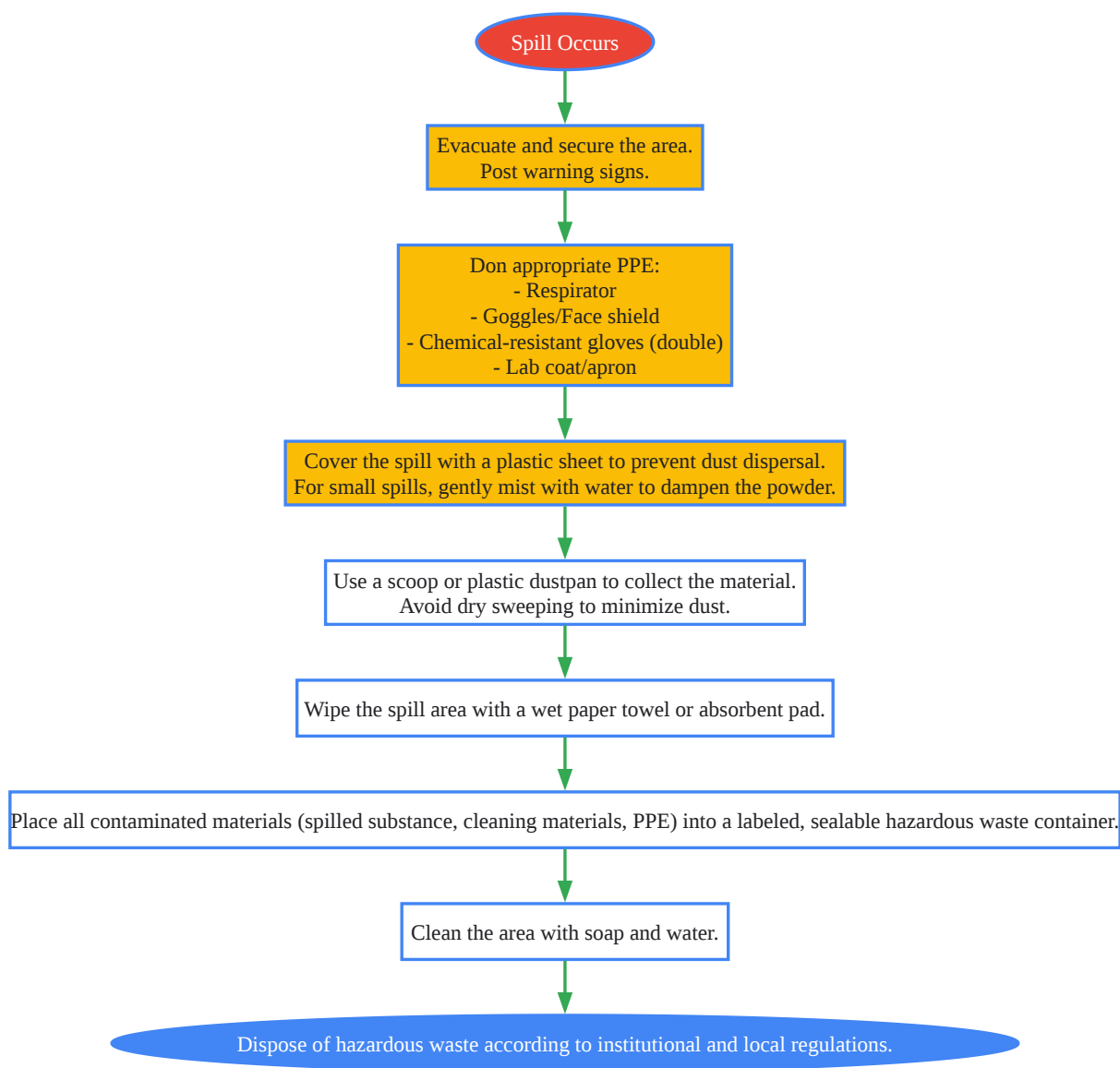
- In case of inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[9]
- In case of skin contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.[9] Seek medical attention if irritation persists.[12]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[9][12]
- In case of ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[9] Seek immediate medical attention.[6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9][12][13]
- Specific Hazards: Thermal decomposition can produce carbon monoxide and carbon dioxide.[6][13]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[6][13]

Accidental Release Measures (Spill Cleanup)

The following workflow details the procedure for cleaning up a spill of **5-Hydroxyisophthalic acid**.



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Caption: Workflow for cleaning up a **5-Hydroxyisophthalic acid** spill.

- Minor Spills:
 - Evacuate the immediate area and restrict access.
 - Don the appropriate PPE as detailed in Table 3.
 - Gently cover the spill with an absorbent material or wet paper towels to avoid generating dust.[\[14\]](#)
 - Carefully sweep or scoop the material into a suitable container for hazardous waste.[\[9\]](#)
 - Clean the spill area with soap and water.[\[7\]](#)
 - Place all contaminated materials, including used PPE, into a sealed container for proper disposal.[\[9\]](#)
- Major Spills:
 - Evacuate the laboratory and alert others.
 - Contact your institution's emergency response team.[\[11\]](#)
 - Prevent entry to the area.

Experimental Protocols (General Methodologies)

Specific experimental protocols for toxicity testing of **5-Hydroxyisophthalic acid** are not publicly available. The following are generalized methodologies based on OECD guidelines for similar chemical substances.

Acute Dermal Irritation/Corrosion

- Principle: Based on OECD Test Guideline 404. A single dose of the test substance is applied to the skin of an animal (typically an albino rabbit). The site is observed for signs of erythema and edema at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.[\[15\]](#)
- Methodology:
 - The fur is removed from a small area on the back of the test animal.

- A small amount (e.g., 0.5 g) of **5-Hydroxyisophthalic acid**, moistened with a suitable vehicle if necessary, is applied to the prepared skin and covered with a gauze patch and occlusive dressing.[15]
- The patch is removed after a set exposure period (e.g., 4 hours).[15]
- The skin is evaluated for erythema and edema at defined time points and scored.[15]

Acute Eye Irritation/Corrosion

- Principle: Based on OECD Test Guideline 405 (Draize test). A single dose of the test substance is applied to the conjunctival sac of one eye of an animal (typically an albino rabbit). The eye is observed for lesions of the cornea, iris, and conjunctiva at specific intervals.[16][17]
- Methodology:
 - The test substance (e.g., 0.1 g of solid) is placed into the conjunctival sac of one eye of the test animal.[16]
 - The eyelids are held together for a short period to prevent loss of the material. The other eye serves as a control.[16]
 - The eyes are examined at 1, 24, 48, and 72 hours after application and scored for corneal opacity, iritis, and conjunctival redness and chemosis.[16]

Skin Sensitization

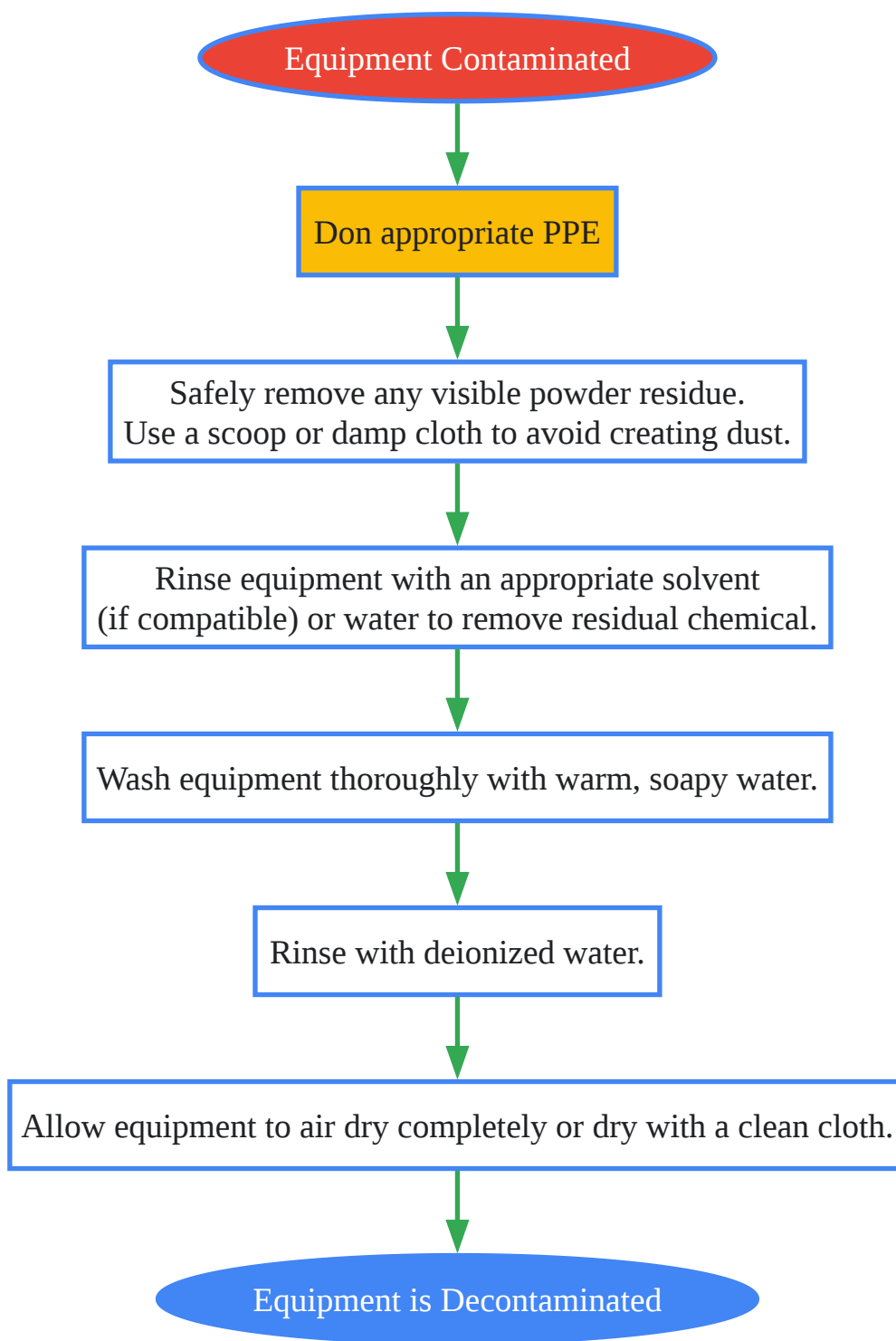
- Principle: Based on OECD Test Guideline 406 (Guinea Pig Maximization Test). This test identifies substances with the potential to cause skin sensitization. It involves an induction phase to sensitize the animals and a challenge phase to elicit a response.[18]
- Methodology:
 - Induction Phase: Guinea pigs are initially exposed to the test substance through intradermal injections (with and without adjuvant) and a subsequent topical application on the same area.[18]

- Challenge Phase: After a rest period of 10-14 days, the animals are exposed to a non-irritating concentration of the test substance via a topical patch on an untreated area.[18]
- The challenge sites are observed for signs of an allergic contact dermatitis reaction (erythema and edema) at 24 and 48 hours after patch removal and compared to a non-sensitized control group.[18]

Decontamination and Disposal

Equipment Decontamination

All laboratory equipment that has been in contact with **5-Hydroxyisophthalic acid** must be thoroughly decontaminated before reuse or disposal.



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Caption: General procedure for decontaminating laboratory equipment.

- Procedure:

- Wear appropriate PPE.
- Safely remove any gross contamination. For powders, this can be done by gently wiping with a damp cloth to avoid aerosolization.[19]
- Wash the equipment with warm, soapy water.[20]
- Rinse thoroughly with water.
- For non-permeable surfaces, a final rinse with a suitable solvent may be appropriate if compatible with the equipment material.
- All rinsate and cleaning materials should be collected and disposed of as hazardous waste.[20]

Waste Disposal

All waste containing **5-Hydroxyisophthalic acid**, including unused product, contaminated materials from spill cleanup, and disposable PPE, must be treated as hazardous waste.

- Collect waste in clearly labeled, sealed, and appropriate containers.
- Dispose of waste in accordance with all local, state, and federal regulations.[1][2] Do not dispose of down the drain or in regular trash.[14]

This guide is intended to provide essential health and safety information. Always consult the most recent Safety Data Sheet (SDS) for **5-Hydroxyisophthalic acid** and your institution's specific safety protocols before handling this chemical.

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